

# Technical Guide: Adipic Acid-d10 for Quantitative Analysis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Adipic acid-d10

Cat. No.: B128205

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of **Adipic acid-d10**, focusing on its application as an internal standard in quantitative analytical methodologies. The document outlines its key physicochemical properties in comparison to its non-deuterated analogue and presents a detailed experimental protocol for its use in gas chromatography-mass spectrometry (GC-MS).

## Core Concepts: Isotope Dilution Mass Spectrometry

**Adipic acid-d10** is a stable isotope-labeled version of adipic acid, where ten hydrogen atoms have been replaced by deuterium. This isotopic substitution makes it an ideal internal standard for quantitative analysis using mass spectrometry, a technique known as isotope dilution mass spectrometry (IDMS). The principle of IDMS relies on the addition of a known quantity of the stable isotope-labeled standard to a sample. The labeled and unlabeled compounds are chemically identical and thus exhibit the same behavior during sample preparation, extraction, and chromatographic separation. However, they are distinguishable by their mass-to-charge ratio ( $m/z$ ) in the mass spectrometer. By measuring the ratio of the signal from the analyte to the signal from the internal standard, precise and accurate quantification can be achieved, correcting for any sample loss during the analytical process.

## Data Presentation: Physicochemical Properties

A summary of the key quantitative data for **Adipic acid-d10** and its non-deuterated counterpart, Adipic acid, is presented below for easy comparison.

Property	Adipic Acid-d10	Adipic Acid
Molecular Weight	156.20 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>	146.14 g/mol <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Chemical Formula	C6D10O4 <a href="#">[2]</a> <a href="#">[3]</a>	C6H10O4 <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Linear Formula	DO2C(CD2)4CO2D <a href="#">[1]</a> <a href="#">[4]</a>	HOOC(CH2)4COOH <a href="#">[5]</a> <a href="#">[9]</a>
CAS Number	25373-21-1 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>	124-04-9 <a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[10]</a>
Isotopic Purity	98 atom % D <a href="#">[1]</a> <a href="#">[4]</a>	Not Applicable
Melting Point	151-154 °C <a href="#">[1]</a> <a href="#">[4]</a>	152 °C <a href="#">[9]</a> <a href="#">[11]</a>
Boiling Point	265 °C at 100 mmHg <a href="#">[1]</a> <a href="#">[4]</a>	337.5 °C at 760 mmHg <a href="#">[5]</a>
Appearance	White to off-white solid <a href="#">[2]</a>	White crystalline solid <a href="#">[5]</a> <a href="#">[11]</a>
Solubility	Soluble in methanol, ethanol	Soluble in alcohol, acetone; slightly soluble in water <a href="#">[6]</a> <a href="#">[12]</a>

## Experimental Protocols: Quantification of Adipic Acid in Biological Samples using GC-MS

This section details a representative protocol for the quantification of adipic acid in a biological matrix (e.g., plasma or urine) using **Adipic acid-d10** as an internal standard, followed by GC-MS analysis.

### 1. Materials and Reagents:

- Adipic Acid (analytical standard)
- Adipic acid-d10** (internal standard)
- Ethyl acetate (HPLC grade)
- Hydrochloric acid (HCl)

- Sodium hydroxide (NaOH)
- N,O-Bis(trimethylsilyl)trifluoroacetamide with 1% Trimethylchlorosilane (BSTFA + 1% TMCS)
- Methanol (HPLC grade)
- Deionized water
- Biological matrix (e.g., plasma, urine)

## 2. Standard Solution Preparation:

- Adipic Acid Stock Solution (1 mg/mL): Accurately weigh and dissolve 10 mg of adipic acid in 10 mL of methanol.
- **Adipic acid-d10** Internal Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve 10 mg of **Adipic acid-d10** in 10 mL of methanol.
- Working Standard Solutions: Prepare a series of calibration standards by serial dilution of the adipic acid stock solution with methanol to achieve a concentration range that covers the expected analyte concentrations in the samples.
- Internal Standard Spiking Solution: Prepare a working solution of **Adipic acid-d10** at a fixed concentration (e.g., 10 µg/mL) in methanol.

## 3. Sample Preparation and Extraction:

- To 100 µL of the biological sample (or calibration standard), add 10 µL of the **Adipic acid-d10** internal standard spiking solution.
- Acidify the sample by adding 10 µL of 1M HCl.
- Add 500 µL of ethyl acetate, vortex for 1 minute, and centrifuge at 10,000 x g for 5 minutes to separate the layers.
- Carefully transfer the upper organic layer (ethyl acetate) to a clean microcentrifuge tube.

- Repeat the extraction step with another 500  $\mu\text{L}$  of ethyl acetate and combine the organic layers.
- Evaporate the pooled organic solvent to dryness under a gentle stream of nitrogen at 40°C.

#### 4. Derivatization:

- To the dried residue, add 50  $\mu\text{L}$  of BSTFA + 1% TMCS and 50  $\mu\text{L}$  of ethyl acetate.
- Cap the vial tightly and heat at 60°C for 30 minutes to facilitate the formation of trimethylsilyl (TMS) derivatives.
- After cooling to room temperature, the sample is ready for GC-MS analysis.

#### 5. GC-MS Analysis:

- Gas Chromatograph (GC) Conditions:
  - Column: DB-5ms (30 m x 0.25 mm, 0.25  $\mu\text{m}$  film thickness) or equivalent.
  - Injector Temperature: 250°C.
  - Oven Temperature Program: Start at 80°C, hold for 1 minute, ramp to 280°C at 10°C/min, and hold for 5 minutes.
  - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
  - Injection Volume: 1  $\mu\text{L}$  (splitless mode).
- Mass Spectrometer (MS) Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Ion Source Temperature: 230°C.
  - Quadrupole Temperature: 150°C.
  - Acquisition Mode: Selected Ion Monitoring (SIM).

- Ions to Monitor:

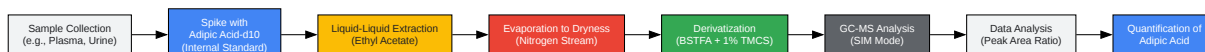
- Adipic acid (as TMS derivative):  $m/z$  specific to the derivatized analyte.
- **Adipic acid-d10** (as TMS derivative):  $m/z$  specific to the derivatized internal standard.

## 6. Data Analysis:

- Construct a calibration curve by plotting the ratio of the peak area of the adipic acid derivative to the peak area of the **Adipic acid-d10** derivative against the concentration of the calibration standards.
- Determine the concentration of adipic acid in the biological samples by interpolating the peak area ratios from the calibration curve.

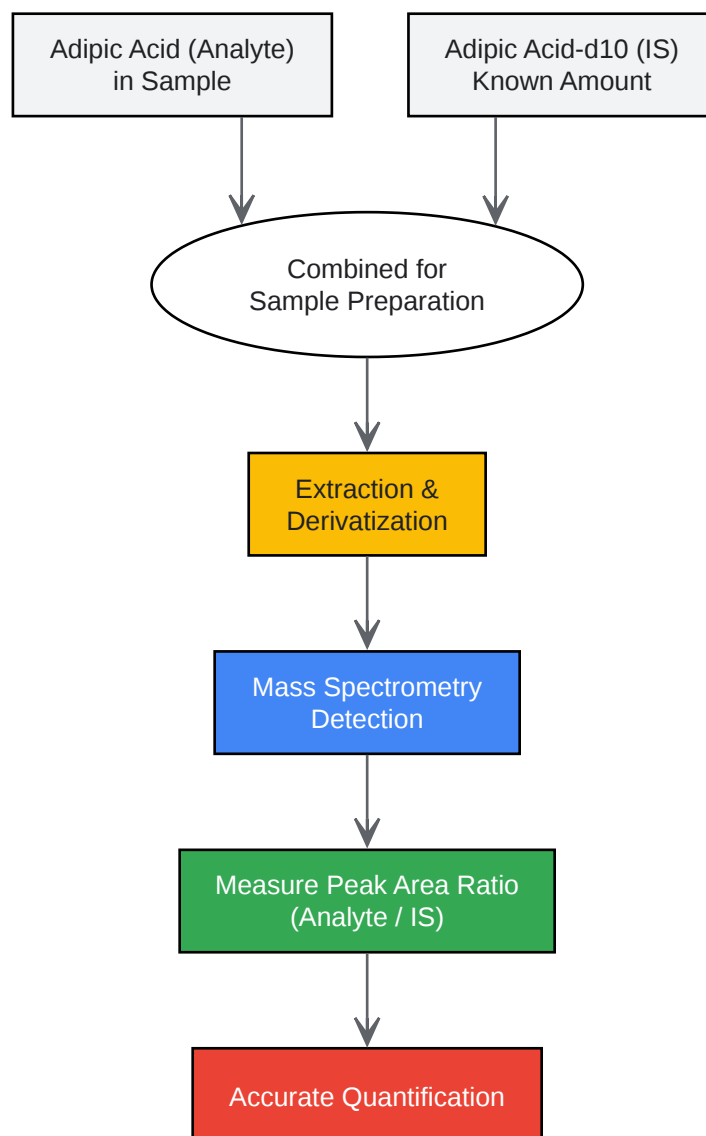
## Mandatory Visualization

The following diagrams illustrate the logical workflow of the experimental protocol.



[Click to download full resolution via product page](#)

Caption: Workflow for Adipic Acid Quantification.



[Click to download full resolution via product page](#)

Caption: Principle of Isotope Dilution Analysis.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 己二酸-d10 98 atom % D | Sigma-Aldrich [sigmaaldrich.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. Adipic acid-d10 D 98atom 25373-21-1 [sigmaaldrich.com]
- 5. Adipic Acid | C6H10O4 | CID 196 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Adipic acid | 124-04-9 [chemicalbook.com]
- 7. Adipic Acid | Fisher Scientific [fishersci.com]
- 8. CAS 124-04-9: Adipic acid | CymitQuimica [cymitquimica.com]
- 9. Characteristics and Applications of Adipic Acid - Shanghai Douwin Chemical Co.,Ltd. [douwin-chem.com]
- 10. Adipic acid Cas no 124-04-9 Manufacturer, Supplier, Exporter, Mumbai, India [mubychem.net]
- 11. Adipic acid - American Chemical Society [acs.org]
- 12. cameo.mfa.org [cameo.mfa.org]
- To cite this document: BenchChem. [Technical Guide: Adipic Acid-d10 for Quantitative Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b128205#adipic-acid-d10-molecular-weight]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)